

Technical Guide to Dibasic Lead Stearate (CAS 56189-09-4)

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Compound of Interest

Compound Name: *Dibasic lead stearate*

Cat. No.: *B213079*

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For Researchers, Scientists, and Professionals in Materials Science and Industrial Chemistry

Disclaimer: This document is intended for an audience of trained professionals in industrial chemistry and materials science. **Dibasic lead stearate** is a toxic substance and is not suitable for any application in drug development or other pharmaceutical contexts due to the inherent dangers of lead. All handling and disposal should be conducted with strict adherence to safety protocols.

Executive Summary

Dibasic Lead Stearate (DBLS), identified by CAS number 56189-09-4, is an organolead compound primarily utilized as a high-temperature heat stabilizer and lubricant in the processing of polyvinyl chloride (PVC).^{[1][2]} Its efficacy stems from its ability to neutralize hydrogen chloride (HCl) gas, which is released during the thermal degradation of PVC, thereby preventing discoloration and maintaining the polymer's mechanical integrity.^[2] This guide provides a comprehensive overview of its chemical and physical properties, synthesis methodologies, mechanism of action, and relevant experimental protocols. Crucially, it also details the significant toxicological profile of the compound, a factor that governs its handling and application.

Physicochemical Properties

Dibasic lead stearate is a fine white or off-white powder with a slight fatty odor.^{[2][3]} It is insoluble in water but soluble in certain organic solvents.^[4] Its key properties are summarized

in the table below.

Property	Value	Reference(s)
CAS Number	56189-09-4	[2][4]
Molecular Formula	C ₃₆ H ₇₀ O ₆ Pb ₂ or 2PbO·Pb(C ₁₇ H ₃₅ COO) ₂	[1][4]
Molecular Weight	~1013.35 - 1219.87 g/mol (Varies with formulation)	[1][5][6]
Appearance	White or off-white fine powder/granules	[2][3][4]
Melting Point	~115 - 125°C (Decomposes at higher temperatures)	[4]
Specific Gravity / Density	~1.90 - 2.7 g/cm ³	[1][4]
Solubility	Insoluble in water; soluble in organic solvents.	[4]
Lead Content (as PbO)	53.0 - 55.0%	[1][7]
Free Fatty Acid	≤ 2.0%	[1]
Moisture	≤ 1.0 - 2.0%	[1][7]

Core Applications

The primary application of **dibasic lead stearate** is in the polymer industry, specifically for PVC. Its functions are twofold:

- **Heat Stabilizer:** It is highly effective at preventing the thermal degradation of PVC at high processing temperatures (above 200°C), such as those encountered during extrusion, calendering, and injection molding.[2][8] Its high lead oxide content is particularly effective at this neutralization.[2]
- **Lubricant:** It acts as both an internal and external lubricant. Internally, it reduces friction between polymer chains, improving melt flow.[9] Externally, it prevents the molten PVC from

sticking to metal processing equipment, which improves mold release and reduces surface defects.[9]

Due to these properties, it is extensively used in the manufacturing of:

- PVC pipes, hoses, and profiles[2][10]
- Wire and cable insulation and sheathing[1][2][7]
- Rigid and flexible PVC sheets[7]
- Industrial coatings and paints[3][8]

Synthesis and Experimental Protocols

Synthesis of Dibasic Lead Stearate

Dibasic lead stearate is typically synthesized via a direct reaction between lead oxide (specifically yellow lead, or litharge) and stearic acid.[2][3] Advanced methods may use catalysts to improve efficiency.[2]

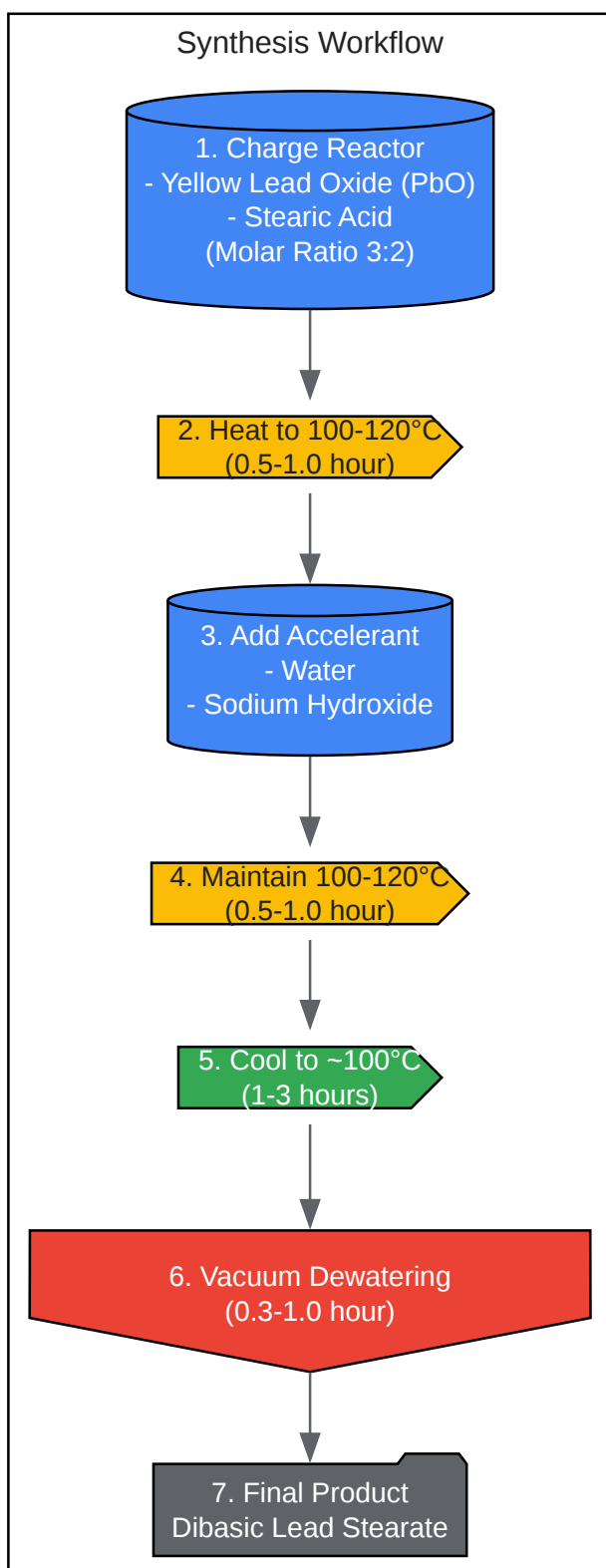
Experimental Protocol: Direct Reaction Method

This protocol is based on methodologies described in public patent filings.[7][11][12][13]

- **Reactant Charging:** Charge a reaction kettle with yellow lead oxide (PbO) and stearic acid (C₁₈H₃₆O₂) in a molar ratio of 3:2.[12][13]
- **Initial Heating & Reaction:** Heat the mixture to 100-120°C while stirring. Maintain this temperature for approximately 0.5 to 1 hour to allow for the initial reaction.[12][13]
- **Addition of Accelerant:** Add water (0.2-2% of the stearic acid content) and an accelerant, such as sodium hydroxide (0.2-2% of the stearic acid content), to the reactor.[12][13]
- **Salification:** Mix and stir the contents uniformly. Maintain a temperature of 100-120°C for another 0.5-1.0 hour.[12]
- **Cooling and Final Reaction:** Cool the mixture to approximately 100°C and continue the reaction under stirring for an additional 1 to 3 hours to ensure complete formation of the

dibasic lead stearate product.[11][13]

- Dewatering: Following the reaction, dewater the product using a vacuum pump for 0.3 to 1.0 hour to remove residual moisture.[12]
- Finishing: The final product can be formed into flakes or ground into a powder and packaged.



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Caption: A workflow diagram for the synthesis of **dibasic lead stearate**.

Protocols for Performance Evaluation

The effectiveness of **dibasic lead stearate** as a PVC stabilizer is evaluated using standardized thermal stability tests.

Static Thermal Stability (Oven Aging Test)

- Objective: To determine the time to degradation under static heat.
- Methodology:
 - Prepare several small, uniform samples of the PVC compound containing the stabilizer.[2]
 - Place the samples in a forced-air oven at a constant high temperature (e.g., 180°C or 200°C).[2]
 - Remove samples at regular time intervals.
 - Visually inspect for signs of degradation, primarily color change (yellowing to browning).[2][14]
 - The "induction time" is the duration after which significant discoloration occurs. A longer time indicates better stability.[2]

Thermogravimetric Analysis (TGA)

- Objective: To quantify the temperature at which the polymer begins to lose mass due to degradation.
- Methodology:
 - A small, precisely weighed sample of the stabilized PVC is placed in a TGA instrument.
 - The sample is heated at a constant rate (e.g., 10°C/min) under an inert atmosphere (e.g., nitrogen).[15][16]
 - The instrument records the sample's mass as a function of temperature.

- The onset temperature of mass loss indicates the beginning of dehydrochlorination. A higher onset temperature signifies greater thermal stability.[16]

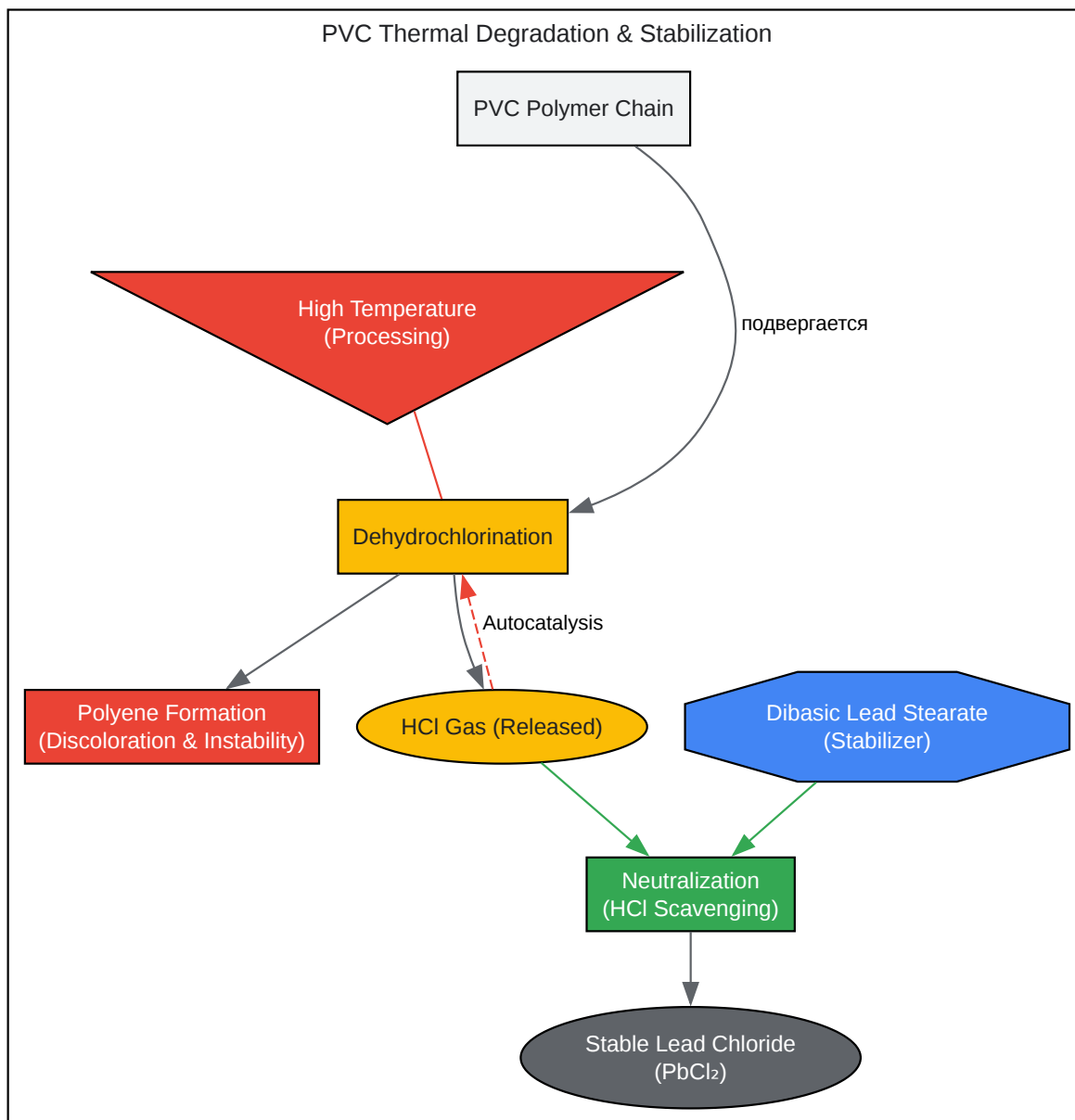
Oxidation Induction Time (OIT)

- Objective: To measure the resistance of a stabilized material to oxidative decomposition at an elevated temperature.
- Methodology (per ASTM D3895):
 - A small sample (~15 mg) is placed in a Differential Scanning Calorimeter (DSC).[9]
 - The sample is heated to a specified isothermal temperature (e.g., 200°C) under an inert nitrogen atmosphere.[5][9]
 - Once the temperature is stable, the atmosphere is switched to pure oxygen.[5]
 - The DSC measures the time elapsed from the introduction of oxygen until the onset of the exothermic oxidation peak. This duration is the OIT.[9][17] A longer OIT value corresponds to higher material stability.[17]

Mechanism of Action in PVC Stabilization

The thermal degradation of PVC is an autocatalytic process that begins with the elimination of hydrogen chloride (HCl) from the polymer backbone. This creates unstable conjugated double bonds (polyenes) that absorb light and cause discoloration. The released HCl further catalyzes the degradation process.[2]

Dibasic lead stearate interrupts this cycle primarily through HCl scavenging. The basic lead oxide components of the molecule readily neutralize the acidic HCl gas as it is formed.[2]



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Caption: Mechanism of PVC stabilization by **dibasic lead stearate**.

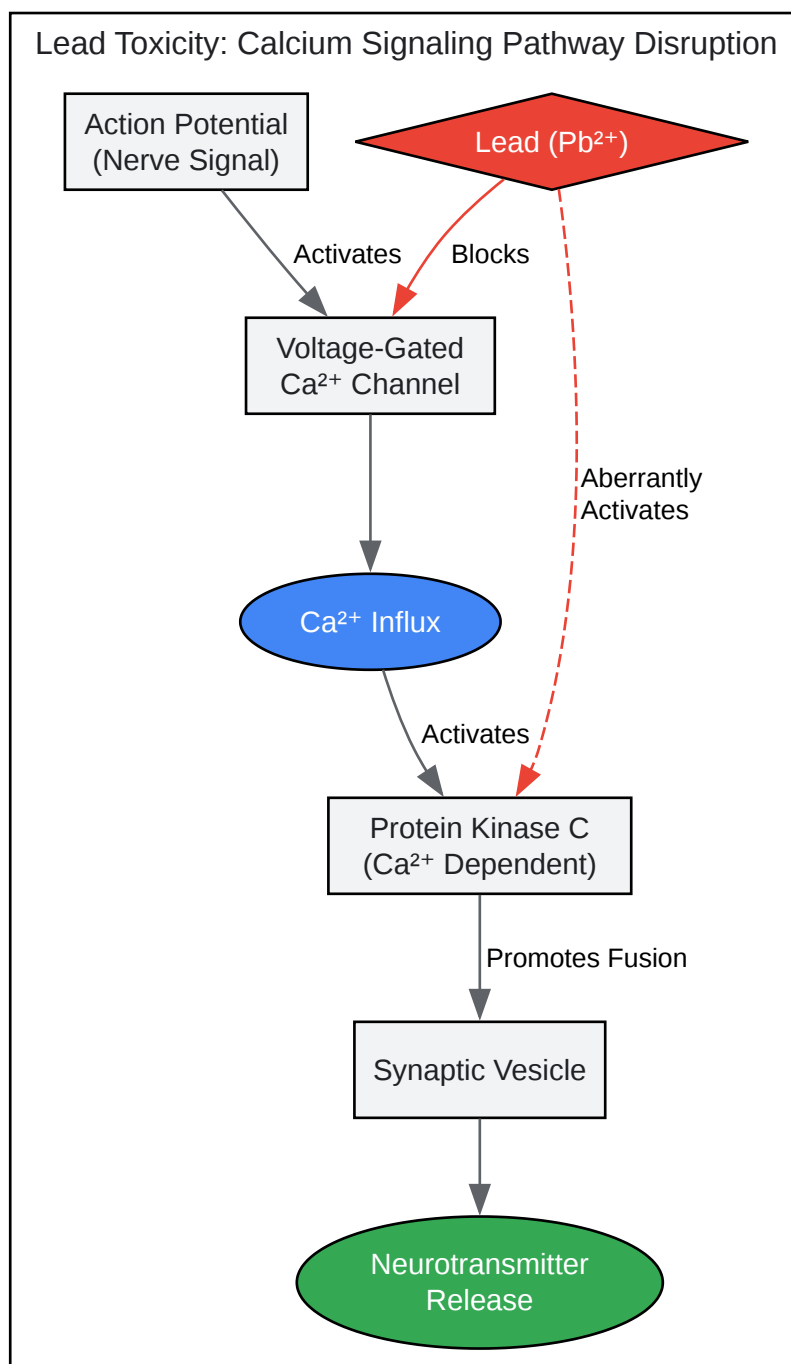
Toxicology and Safety

Dibasic lead stearate is classified as a hazardous substance. Its toxicity is primarily associated with its lead content.

Hazard Classification	Description	Reference(s)
Acute Toxicity (Oral)	Category 4: Harmful if swallowed.	[14] [18]
Acute Toxicity (Inhalation)	Category 4: Harmful if inhaled.	[14] [18]
Reproductive Toxicity	Category 1A/2: Suspected of damaging fertility or the unborn child.	[14] [19]
Carcinogenicity	Reasonably Anticipated to be a Human Carcinogen.	[19]
Specific Target Organ Toxicity	May cause damage to organs (nervous system, kidneys, blood) through prolonged or repeated exposure.	[14] [19]
Aquatic Hazard (Chronic)	Category 1: Very toxic to aquatic life with long-lasting effects.	[14] [19]

Toxicological Mechanism: Interference with Calcium Signaling

Lead is particularly damaging to the nervous system because the lead ion (Pb^{2+}) can mimic the calcium ion (Ca^{2+}).[\[1\]](#)[\[8\]](#) Calcium is a critical secondary messenger in neurons, essential for processes like neurotransmitter release. By binding to calcium channels and calcium-dependent proteins (like Protein Kinase C), lead disrupts these vital signaling pathways.[\[3\]](#)[\[8\]](#) This interference can impair synaptogenesis, alter neurotransmitter release, and ultimately lead to irreversible cognitive and behavioral deficits.[\[3\]](#)[\[8\]](#)



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Caption: Simplified diagram of lead's interference with neuronal calcium signaling.

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